

Essential Safety and Logistical Information for Handling YS-49

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YS-49

Cat. No.: B1662178

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of **YS-49**, a Novel Isoquinoline Alkaloid and PI3K/Akt Activator.

This document provides crucial safety protocols and logistical plans for the handling of **YS-49**, a potent isoquinoline alkaloid compound. Adherence to these guidelines is essential to ensure the safety of laboratory personnel and the integrity of research outcomes. **YS-49** is identified as a PI3K/Akt activator and has been shown to influence various cellular processes. Due to its biological activity, it must be handled with care.

Quantitative Data Summary

For ease of reference and comparison, the key quantitative properties of **YS-49** are summarized in the table below.

Property	Value	Source
Chemical Name	1-[(naphthalen-1-yl)methyl]-1,2,3,4-tetrahydroisoquinoline-6,7-diol hydrobromide	[1][2]
Molecular Formula	C ₂₀ H ₂₀ BrNO ₂	[1][3][4]
Molecular Weight	386.28 g/mol	[1][3][4][5]
CAS Number	132836-42-1	[1][3][5][6]
Appearance	Solid	[1][2][4]
Purity	≥98% (HPLC)	[1]
Solubility	DMSO: 77 mg/mL (199.33 mM)	[5]
Storage Temperature	2-8°C	

Personal Protective Equipment (PPE)

Given that **YS-49** is an isoquinoline alkaloid with biological activity, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound:

- **Gloves:** Nitrile or other chemically resistant gloves are required. Always inspect gloves for tears or punctures before use.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes or airborne particles.
- **Lab Coat:** A full-length laboratory coat should be worn to protect skin and clothing.
- **Respiratory Protection:** If there is a risk of generating aerosols or dusts, a properly fitted respirator (e.g., N95 or higher) should be used in a well-ventilated area or a fume hood.

Operational Plan: Safe Handling and Storage

Receiving and Unpacking:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Open the package in a designated area, preferably within a chemical fume hood.
- Verify that the container is properly labeled and sealed.

Preparation of Solutions:

- All weighing and solution preparation should be conducted in a chemical fume hood to minimize inhalation exposure.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid compound.
- When dissolving **YS-49**, add the solvent slowly to avoid splashing. As noted, **YS-49** is soluble in DMSO.[5]

Storage:

- Store **YS-49** in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is 2-8°C.
- Keep it segregated from incompatible materials.

Disposal Plan

Waste Categorization:

- All materials contaminated with **YS-49**, including unused compound, solutions, contaminated PPE, and labware, should be considered hazardous waste.

Disposal Procedure:

- Collect all **YS-49** waste in clearly labeled, sealed, and puncture-resistant containers.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

- Do not dispose of **YS-49** down the drain or in regular trash.
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

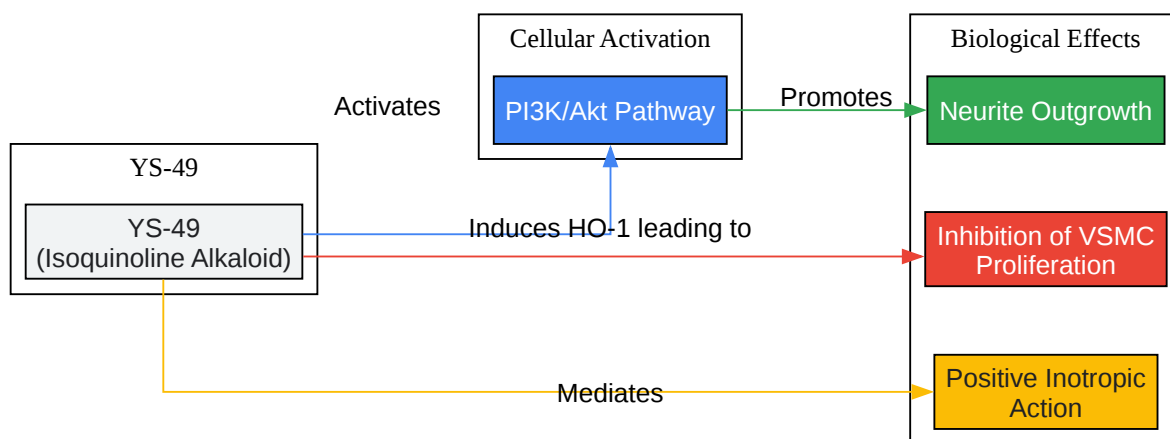
Experimental Protocols

Detailed experimental methodologies for **YS-49** are described in the following scientific publications. Due to access limitations, the following summaries are based on the publicly available abstracts. For full experimental details, it is recommended to obtain the full-text articles.

- **Potential of Nerve Growth Factor-Induced Neurite Outgrowth in PC12 Cells:** This study investigated the effect of **YS-49** on nerve growth factor (NGF)-induced neurite outgrowth in PC12 cells. The abstract suggests that **YS-49** enhances the effect of NGF, likely through the activation of the PI3K/Akt signaling pathway.
- **Inhibition of Angiotensin II-Stimulated Proliferation of Vascular Smooth Muscle Cells:** This research explored the role of **YS-49** in inhibiting the proliferation of vascular smooth muscle cells (VSMCs) stimulated by angiotensin II. The abstract indicates that **YS-49** induces heme oxygenase-1 (HO-1), which in turn mediates the inhibitory effect on VSMC proliferation.
- **Positive Inotropic Action in Guinea Pig Papillary Muscle:** This paper describes the positive inotropic (contractility-enhancing) effects of **YS-49** on guinea pig papillary muscle. The abstract suggests that this action is mediated through the activation of cardiac β -adrenoceptors.

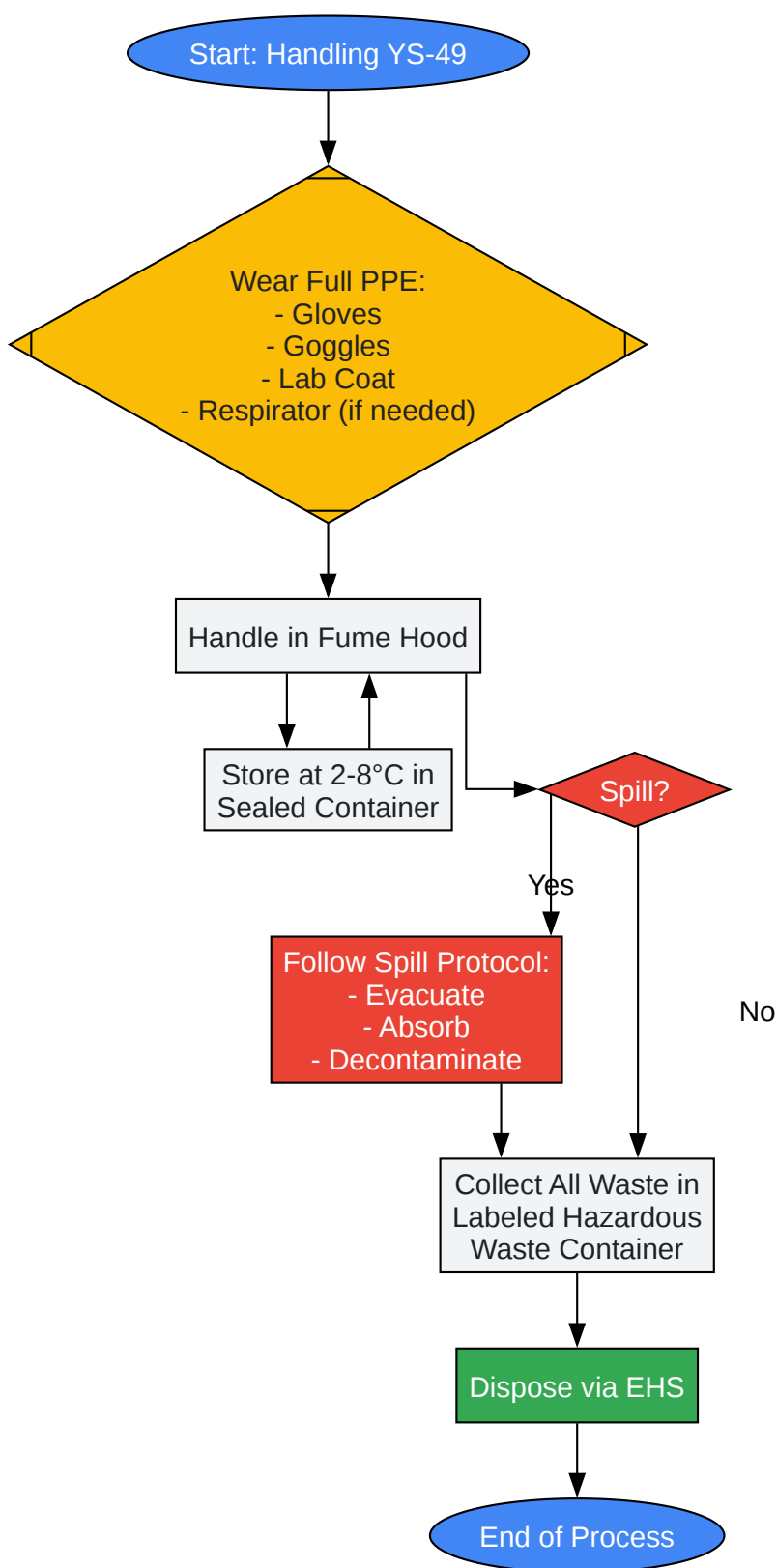
Signaling Pathway and Experimental Workflow Diagrams

To visually represent the key relationships and processes involved in handling **YS-49**, the following diagrams have been generated using the DOT language.



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Caption: Signaling pathway of **YS-49**'s biological activities.



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Caption: Experimental workflow for safe handling of **YS-49**.

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